

Echinatine N-oxide: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Echinatine N-oxide

Cat. No.: B15588203

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Abstract

Echinatine N-oxide, a pyrrolizidine alkaloid, has garnered attention within the scientific community for its presence in various plant species and its potential biological activities. This document provides a detailed technical guide on **Echinatine N-oxide**, focusing on its fundamental molecular characteristics. It serves as a foundational resource for professionals engaged in phytochemical research, natural product chemistry, and drug discovery and development.

Core Molecular Data

The foundational attributes of a molecule are its molecular formula and weight, which are critical for all subsequent experimental and analytical work.

Parameter	Value	References
Molecular Formula	C ₁₅ H ₂₅ NO ₆	[1][2][3][4][5][6]
Molecular Weight	315.36 g/mol	[2][3][4][5][6][7]
Alternate Molecular Weight	315.37 g/mol	[1]

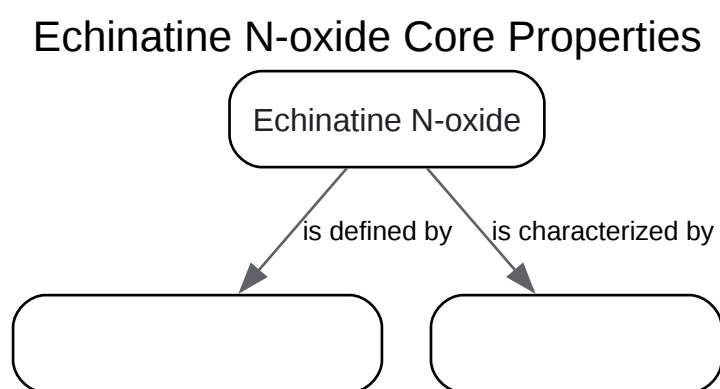
Note: The minor variation in molecular weight is attributable to differences in the atomic mass values used for calculation.

Chemical Structure and Properties

A deeper understanding of **Echinatine N-oxide** requires an examination of its structural and physicochemical properties.

Structural Diagram

To illustrate the logical relationship of its core attributes, the following diagram is provided.



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Caption: Core molecular properties of **Echinatine N-oxide**.

This document serves as an initial guide. Further in-depth analysis would require dedicated experimental protocols and signaling pathway investigations, which are beyond the scope of this initial data sheet.

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